

# A Technical Guide to the Physical Properties of Durene: Melting Point and Solubility

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## Compound of Interest

Compound Name: **1,2,4,5-Tetramethylbenzene**

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This technical guide provides an in-depth overview of the core physical properties of durene (**1,2,4,5-tetramethylbenzene**), with a specific focus on its melting point and solubility. This document is intended to be a comprehensive resource, offering both established data and detailed experimental protocols for in-house verification and analysis.

## Core Physical Properties of Durene

Durene is a colorless, crystalline solid with a camphor-like odor.<sup>[1]</sup> It is one of three isomers of tetramethylbenzene and is distinguished by its high molecular symmetry, which results in an unusually high melting point compared to its isomers, prehnitene and isodurene.<sup>[2]</sup>

## Melting Point

The melting point of a pure crystalline solid is a sharp, characteristic physical property useful for identification and purity assessment. For durene, the reported melting point is consistently in the range of 78 to 82 °C.

Table 1: Reported Melting Points of Durene

Melting Point (°C)	Melting Point (°F)	Reference
79.2	174.6	[2]
78 - 82	172.4 - 179.6	[3]
79.0 - 81.0	174.2 - 177.8	
80	176	

## Solubility Profile

Durene is a nonpolar aromatic hydrocarbon, which dictates its solubility characteristics. It is practically insoluble in water but shows good solubility in various organic solvents.

Table 2: Solubility of Durene in Various Solvents

Solvent	Solubility	Reference
Water	Insoluble	
Ethanol	Soluble	
Ether	Soluble	
Benzene	Soluble	
Acetone	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the melting point and solubility of durene.

### Determination of Melting Point

The melting point of durene can be accurately determined using the capillary method with a melting point apparatus.

**Protocol:**

- **Sample Preparation:**
  - Ensure the durene sample is pure and dry. If necessary, pulverize a small amount of the crystalline solid into a fine powder using a mortar and pestle.
  - Obtain a capillary tube sealed at one end.
  - Press the open end of the capillary tube into the powdered durene sample.
  - Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:**
  - Use a calibrated digital melting point apparatus.
  - Insert the capillary tube containing the durene sample into the heating block of the apparatus.
- **Measurement:**
  - If the approximate melting point is known (around 79°C), set the apparatus to heat rapidly to about 70°C.
  - Above this temperature, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first droplet of liquid appears (the onset of melting).
  - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of melting).
  - The melting point is reported as the range between these two temperatures. For pure durene, this range should be narrow (within 1-2°C).

## Determination of Solubility

The following protocol describes a qualitative and semi-quantitative method for determining the solubility of durene in a given solvent.

Protocol:

- Apparatus and Materials:

- Test tubes or small vials with stoppers.
- Graduated pipettes or a calibrated burette.
- Vortex mixer or shaker.
- Analytical balance.
- Durene (crystalline solid).
- Selected organic solvent (e.g., ethanol).

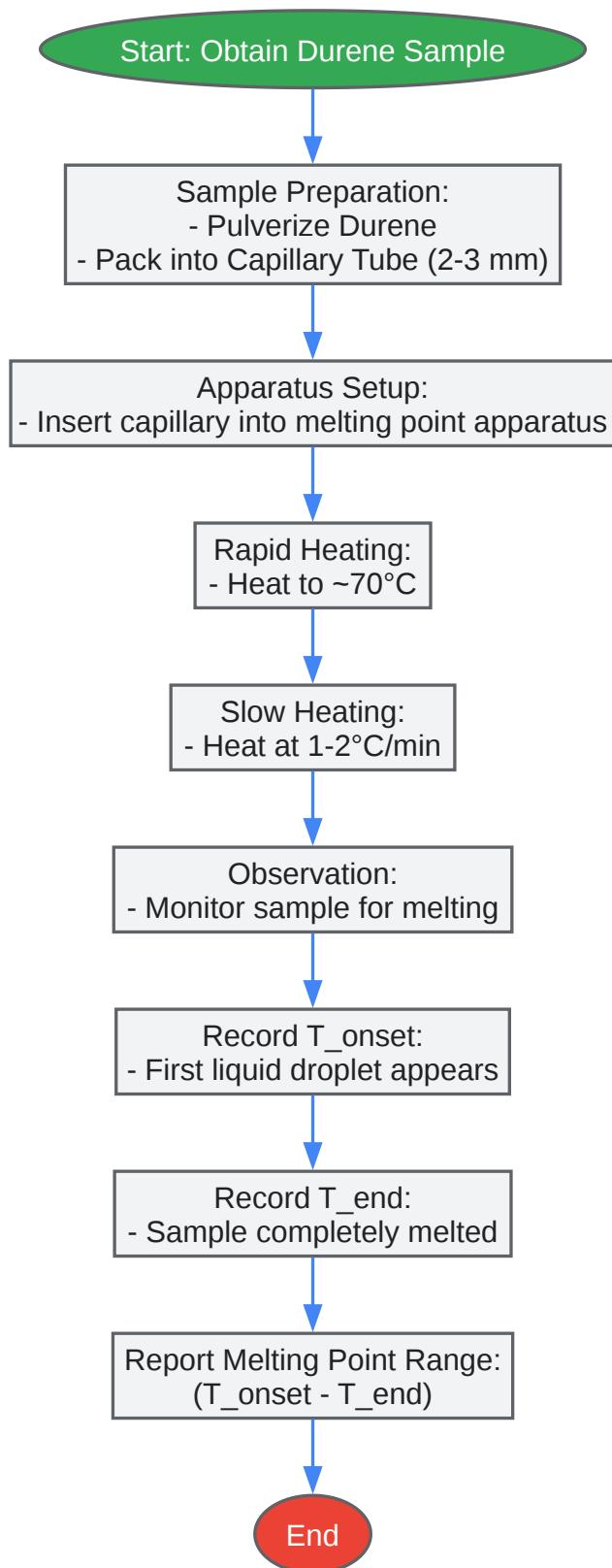
- Procedure:

- Accurately weigh a specific mass of durene (e.g., 100 mg) and place it into a clean, dry test tube.
- Using a graduated pipette or burette, add a measured volume of the solvent (e.g., 1 mL) to the test tube.
- Stopper the test tube and agitate the mixture vigorously using a vortex mixer or by shaking for a set period (e.g., 1-2 minutes) at a constant temperature (e.g., 25°C).
- Visually inspect the solution. If the solid has completely dissolved, durene is considered soluble at that concentration.
- If the solid has not completely dissolved, incrementally add more of the solvent in measured volumes (e.g., 0.5 mL increments), agitating thoroughly after each addition, until the solid is fully dissolved.

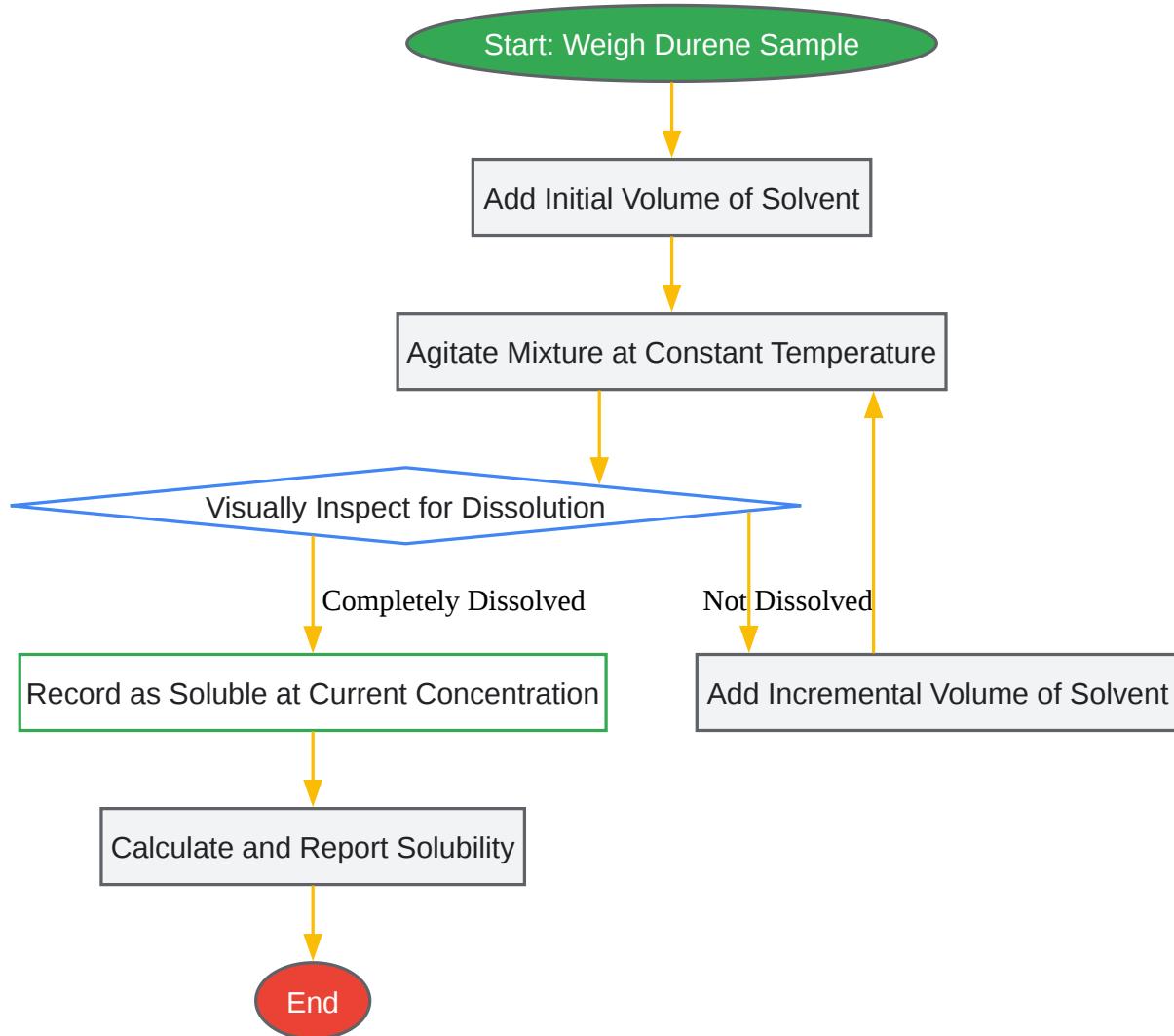
- Record the total volume of solvent required to dissolve the initial mass of durene.
- The solubility can then be expressed quantitatively (e.g., in mg/mL or g/L).

## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

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Caption: Workflow for Melting Point Determination of Durene.

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Caption: Workflow for Solubility Determination of Durene.

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## References

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